Application Note: Structural Elucidation of Alpinumisoflavone Acetate via ESI-MS/MS Fragmentation

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Compound of Interest

Compound Name:	*Alpinumisoflavone acetate*
CAS No.:	*86989-18-6*
Cat. No.:	*B571632*

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Introduction & Scientific Context

Alpinumisoflavone (

, MW 336.34) is a bioactive prenylated isoflavone predominantly isolated from the Erythrina and Derris genera. It is characterized by a dimethylpyran ring fused to the A-ring (positions 6,7) and hydroxyl groups at positions C-5 and C-4'.

The **Alpinumisoflavone Acetate** derivative is frequently generated during structural elucidation workflows to:

- Quantify Hydroxyl Groups: The mass shift confirms the number of free -OH groups (mass shift of +42 Da per acetyl group).
- Modulate Ionization: Acetylation can alter ionization efficiency in ESI and suppress polarity for Reverse Phase LC retention.

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- Direct Fragmentation Pathways: Acetyl groups provide distinct neutral losses that simplify the initial stages of the MS/MS spectrum.

This guide details the specific MS/MS fragmentation behavior of Alpinumisoflavone Diacetate (

, MW 420.41), focusing on the sequential loss of acetyl moieties followed by the characteristic Retro-Diels-Alder (RDA) cleavage of the isoflavone skeleton.

Experimental Protocol: Derivatization & Acquisition

To ensure reproducible fragmentation data, the following derivatization and acquisition protocol is recommended. This workflow ensures complete acetylation of the C-5 and C-4' hydroxyls.

Micro-Scale Acetylation Protocol

Note: The C-5 hydroxyl is hydrogen-bonded to the C-4 carbonyl, often requiring longer reaction times or catalyzed conditions for complete acetylation.

- Preparation: Dissolve 0.1 mg of isolated Alpinumisoflavone in 100

  L of anhydrous Pyridine.

- Reaction: Add 100

  L of Acetic Anhydride (

).

- Incubation: Seal the vial and incubate at 40°C for 4 hours (or overnight at room temperature) to ensure the 5-OH is acetylated.

- Quenching: Add 200

  L of Methanol to quench excess anhydride.

- Drying: Evaporate to dryness under Nitrogen (

) stream.

- Reconstitution: Reconstitute in 500

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L of LC-MS grade Methanol/Acetonitrile (50:50).

LC-MS/MS Acquisition Parameters

- Instrument: Q-TOF or Orbitrap (High Resolution required for exact mass confirmation).
- Ionization Source: Electrospray Ionization (ESI), Positive Mode (

).
  - Reasoning: Acetates protonate readily (

) and provide cleaner fragmentation than negative mode, where ester hydrolysis can complicate spectra.
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.
- Collision Energy (CE): Stepped CE (15, 30, 45 eV) to capture both labile acetate losses and stable skeletal cleavages.

Fragmentation Analysis & Mechanism

Primary Fragmentation: The "Stripping" Phase

In Positive ESI, the fragmentation of Alpinumisoflavone Diacetate (

421.12

) is dominated by the neutral loss of ketene (

, 42.01 Da). This is a diagnostic pattern for phenolic acetates.

- Precursor:

  421

  (Diacetate).

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- First Loss:

  421

  379 (Loss of 42 Da). Likely the C-4' acetate, which is sterically less hindered.

- Second Loss:

  379

  337 (Loss of 42 Da). Loss of the C-5 acetate, regenerating the protonated parent Alpinumisoflavone molecule.

Secondary Fragmentation: The Isoflavone Skeleton

Once the parent ion (

337) is regenerated, the fragmentation follows the standard pathways for prenylated isoflavones:

- Pyran Ring Cleavage: The dimethylpyran ring (fused at C-6/C-7) undergoes specific cleavages.
  - Loss of Methyl (

    ):

    337

    322. Stabilized by resonance in the pyran ring.
  - Loss of

    (Isobutene): A characteristic RDA-like cleavage within the pyran ring itself, often observed in prenylated flavonoids.
- Retro-Diels-Alder (RDA) Cleavage: The C-ring of the isoflavone undergoes scission at bonds 1-3 and 0-4.
  - Ion: Contains the A-ring + Pyran ring.

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- Ion: Contains the B-ring.

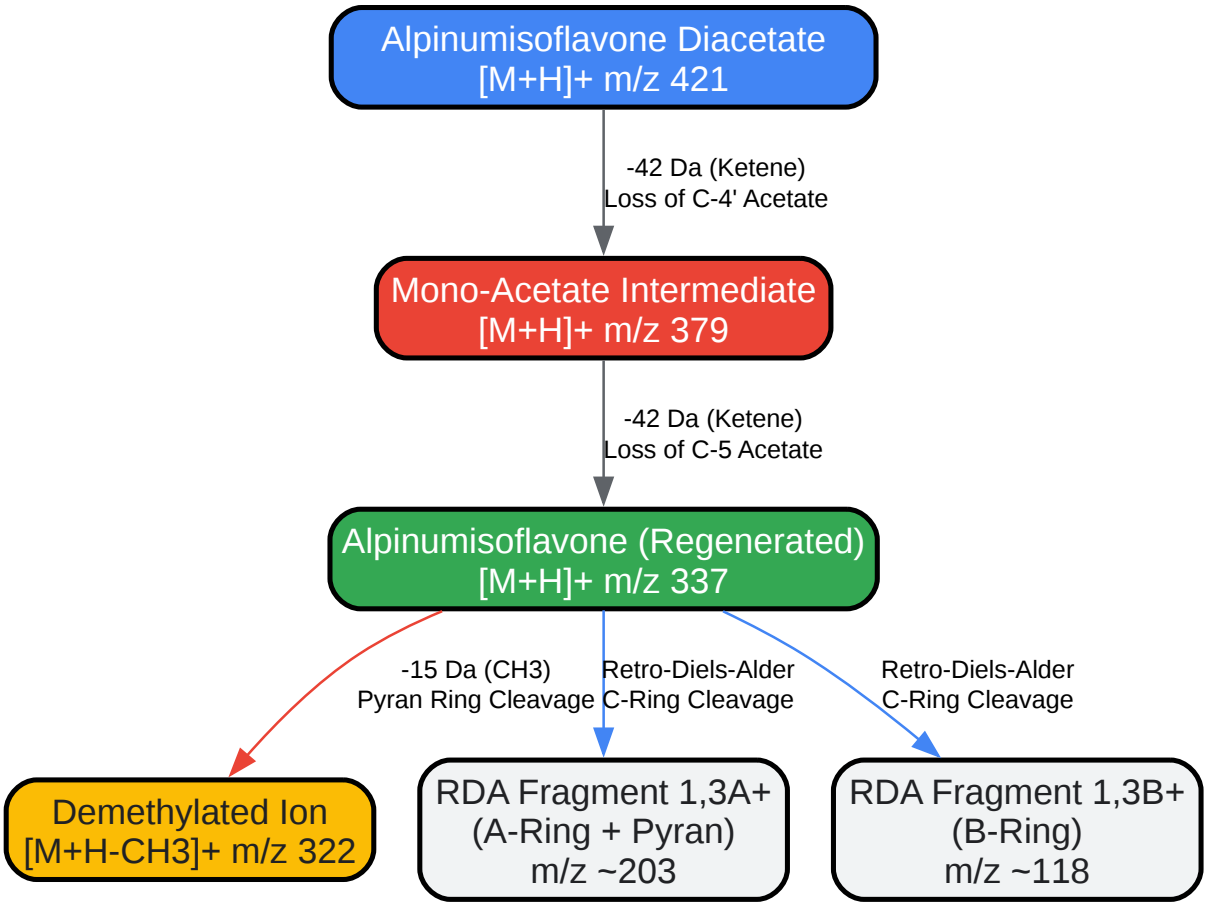
Summary of Diagnostic Ions

Ion Type	m/z (Theoretical)	Formula	Description/Mechanism
Precursor	421.1287		Protonated Diacetate
Product	379.1182		Loss of 1st Ketene (-42 Da)
Base Peak	337.1076		Loss of 2nd Ketene (Regenerated Alpinumisoflavone)
Fragment	322.0841		Loss of Methyl (-15 Da) from Pyran ring
RDA Fragment	203.0708		A-Ring fragment with intact Pyran (Diagnostic)
RDA Fragment	118.0419		B-Ring fragment (4-hydroxyphenyl moiety)

Visualizing the Fragmentation Pathway

The following diagram illustrates the stepwise degradation of Alpinumisoflavone Diacetate.

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Figure 1: Proposed ESI-MS/MS fragmentation pathway of Alpinumisoflavone Diacetate, highlighting the sequential de-acetylation and subsequent skeletal degradation.

Validation & Troubleshooting

To ensure the "Trustworthiness" of your data, apply these self-validating checks:

- The "Ketene Rule" Verification:
  - If you observe a loss of 60 Da (Acetic Acid) instead of 42 Da (Ketene) as the primary intense transition, check your cone voltage. High in-source energy can drive water-mediated losses. However, for phenolic acetates, the [M+H-42]+ transition should be dominant in the MS2 spectrum.

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- Isotope Pattern Confirmation:
  - The precursor at

    421 should show a standard carbon isotope distribution consistent with

    . Significant deviation suggests co-eluting impurities or incorrect formula assignment.
- RDA Fragment Consistency:
  - The RDA fragment at

    203 is structurally specific to the dimethylpyrano-A-ring. If the prenyl group were on the B-ring (as in some isomers), the mass balance of the RDA fragments would shift (e.g., A-ring fragment would be lighter, B-ring heavier). Use this to distinguish Alpinumisoflavone from its isomers.

References

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